

limit of detection comparison with Chlorothalonil-13C2

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Compound Focus: Chlorothalonil-13C2

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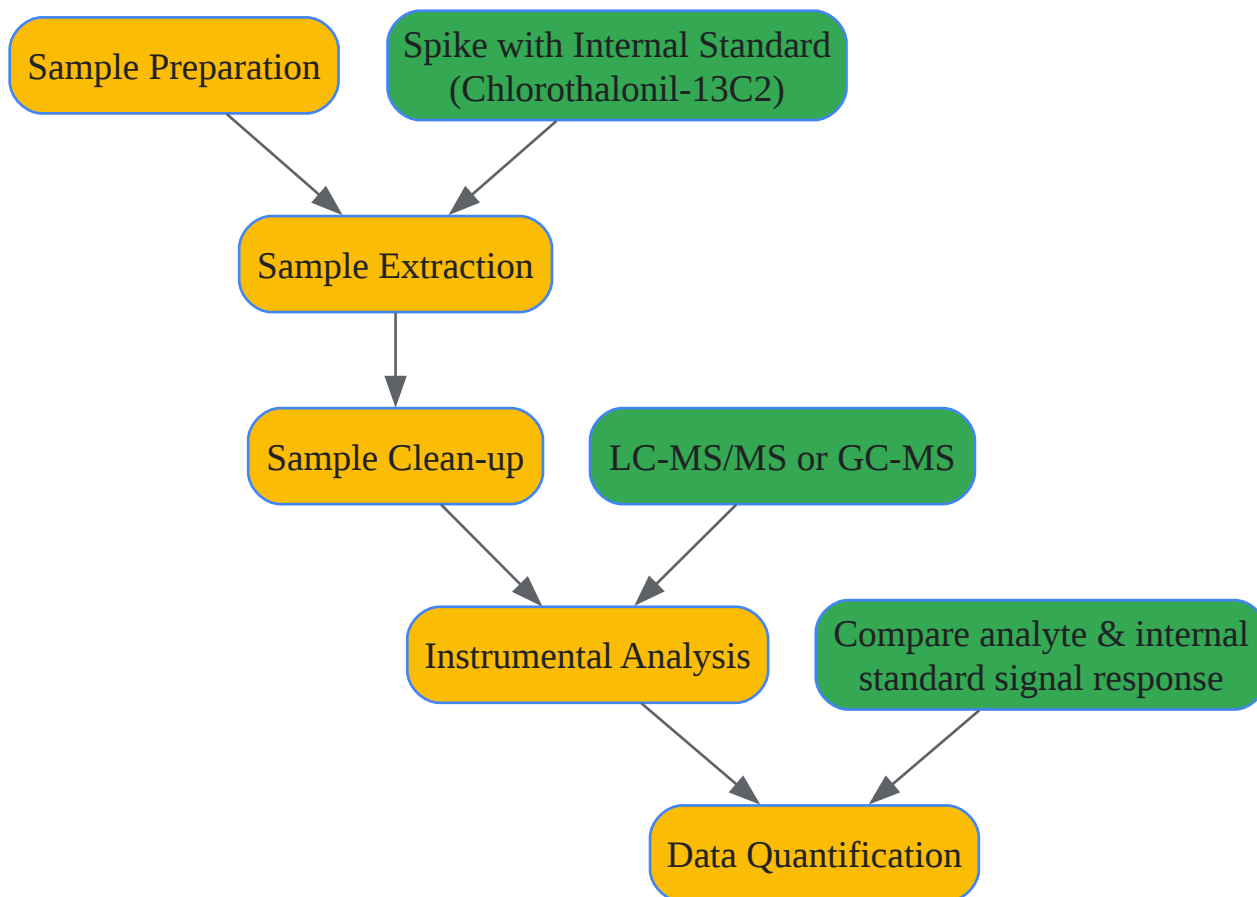
Chlorothalonil-13C2 as an Internal Standard

Chlorothalonil-13C2 is a stable, isotopically labeled compound specifically designed for precise quantitative analysis of the fungicide chlorothalonil [1]. Its key characteristics and applications are summarized below.

Property	Description
Molecular Formula	$C_6^{13}C_2Cl_4N_2$ [1]
CAS Number	2767332-24-9 [1]
Primary Application	Used as an internal standard for quantitative analysis via LC-MS or GC-MS [1].
Key Advantage	Corrects for matrix effects & instrument variability, improving accuracy & precision [1].

Experimental Protocol for Quantitative Analysis

While a direct LOD comparison is unavailable, the standard methodology for using compounds like **Chlorothalonil-13C2** in residue analysis typically follows this workflow, which you can adapt for your own comparative experiments.



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References

1. Chlorothalonil-13C2 | Isotope-Labeled Compounds [medchemexpress.com]

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